

Personal protective equipment for handling Disperse Yellow 163

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Disperse Yellow 163

Cat. No.: B3429058

Get Quote

Essential Safety and Handling Guide for Disperse Yellow 163

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Disperse Yellow 163** (CAS No. 67923-43-7), a monoazo dye. Adherence to these procedures is essential for ensuring personnel safety and minimizing environmental impact.

Key Safety and Physical Data

While specific occupational exposure limits for **Disperse Yellow 163** have not been established, the following data provides essential information for safe handling.



Property	Value	Source
Chemical Name	3,3'-[[4-[(2,6-dichloro-4- nitrophenyl)azo]phenyl]imino]bi s-propanenitrile	[1]
CAS Number	67923-43-7	[2][3]
Molecular Formula	C18H14Cl2N6O2	[3][4]
Molecular Weight	417.25 g/mol	[1][4]
Appearance	Yellow powder/grain	[2][5]
Boiling Point	685.4 ± 55.0 °C at 760 Torr (Predicted)	[6]
Density	1.37 g/cm ³	[1][7]
Solubility	Insoluble in water.[8]	[8]

Personal Protective Equipment (PPE)

All personnel handling **Disperse Yellow 163** must use the following personal protective equipment to prevent exposure.

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields that conform to EN 166 (EU) or NIOSH (US) standards.[2][7]
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves.[2] While specific glove material recommendations for **Disperse Yellow 163** are not readily available, nitrile or butyl rubber gloves are generally recommended for handling dyes and pigments. Always inspect gloves for integrity before use and wash hands thoroughly after removal.[2] The selected gloves should satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[2][7]
 - Protective Clothing: Wear fire/flame resistant and impervious clothing. A lab coat or chemical-resistant apron should be worn to protect street clothing.[2][7]



Respiratory Protection: If there is a risk of generating dust or if exposure limits are exceeded,
 use a full-face respirator with an appropriate particulate filter.[2][7]

Operational and Disposal Plans

Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[2]
- Avoid all contact with skin and eyes.[2]
- Use non-sparking tools to prevent ignition sources.
- Take precautionary measures against static discharge.[2]
- Contaminated work clothing should not be allowed out of the workplace and should be decontaminated before reuse.[2]

Disposal Plan:

- Waste Collection: All waste containing Disperse Yellow 163, including contaminated PPE and cleaning materials, must be collected in suitable, closed, and clearly labeled containers for disposal.[2]
- Disposal Method: The primary recommended method of disposal is removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2][7]
- Environmental Precautions: Do not allow the chemical to enter drains, sewer systems, or water sources.[2] Discharge into the environment must be avoided.[2] Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning, or punctured to render it unusable before disposal in a sanitary landfill.[7]

Experimental Protocol: Chemical Spill Response

In the event of a spill of **Disperse Yellow 163**, follow this step-by-step procedure to ensure safety and proper cleanup.

Safety Operating Guide





• Immediate Actions:

- Alert personnel in the immediate area of the spill.
- Evacuate non-essential personnel from the spill area.
- If the spill generates dust, close off the area and increase ventilation through fume hoods if safe to do so.

Assess the Spill:

- Identify the spilled material as Disperse Yellow 163.
- Estimate the quantity of the spill.
- Note any immediate hazards (e.g., proximity to ignition sources, drains).

• Don Appropriate PPE:

 Before beginning cleanup, ensure all personnel involved are wearing the full PPE as specified above (safety goggles, chemical-resistant gloves and clothing, and a respirator if dust is present).

Contain the Spill:

- For a solid spill, carefully cover the powder with a damp cloth or absorbent material to prevent it from becoming airborne. Do not use dry sweeping methods.
- Create a dike around the spill using an inert absorbent material like sand or vermiculite to prevent it from spreading.

Clean Up the Spill:

- Carefully scoop the contained material into a designated, labeled hazardous waste container. Use non-sparking tools.
- For any remaining residue, wet-wipe the area with a cloth dampened with a suitable solvent (e.g., soap and water). Be cautious as the dye may stain surfaces.




Decontaminate:

- Wipe down the spill area again with soap and water.
- Place all contaminated cleaning materials (wipes, absorbent pads, etc.) into the hazardous waste container.
- Clean all tools and equipment used in the cleanup process.
- Dispose of Waste:
 - Seal and label the hazardous waste container with the contents ("Hazardous Waste:
 Disperse Yellow 163") and the date of the spill.
 - Arrange for disposal through your institution's environmental health and safety office or a licensed chemical waste disposal contractor.
- Post-Cleanup:
 - Wash hands and any exposed skin thoroughly with soap and water.
 - · Restock any used items from the spill kit.
 - Document the spill and the cleanup procedure according to your laboratory's protocols.

Spill Response Workflow





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. China Biggest C.I. Disperse Yellow 163 Suppliers & Manufacturers & Factory MSDS Sheet - Sinoever [dyestuffscn.com]
- 2. epsilonpigments.com [epsilonpigments.com]
- 3. cycolorant.com [cycolorant.com]
- 4. worlddyevariety.com [worlddyevariety.com]
- 5. Disperse Yellow 163 | 67923-43-7 [chemicalbook.com]
- 6. bocsci.com [bocsci.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. epsilonpigments.com [epsilonpigments.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Disperse Yellow 163]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3429058#personal-protective-equipment-for-handling-disperse-yellow-163]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com